

AF488 Carboxylic Acid: A Comprehensive Technical Guide

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Compound of Interest

Compound Name: AF488 carboxylic acid

Cat. No.: B12375263

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For Researchers, Scientists, and Drug Development Professionals

This in-depth guide provides core technical information and practical protocols for the proficient use of **AF488 carboxylic acid**, a versatile fluorescent probe. AF488, an abbreviation for Alexa Fluor® 488, is a bright, photostable, and green-fluorescent dye widely employed in various life science applications. The carboxylic acid derivative serves as a crucial building block for bioconjugation, enabling the fluorescent labeling of a wide array of biomolecules.

Core Technical Data

AF488 carboxylic acid is characterized by its robust photophysical properties, making it a preferred choice for sensitive and demanding fluorescence-based assays.

Property	Value	Reference
CAS Number	1027930-57-9	[1]
Excitation Maximum (λ_{ex})	495 - 499 nm	[1][2]
Emission Maximum (λ_{em})	519 - 520 nm	[1][2][3]
Molar Extinction Coefficient	$\sim 71,000 - 73,000 \text{ cm}^{-1}\text{M}^{-1}$	[4][5]
Fluorescence Quantum Yield	~ 0.92	[1]
Molecular Formula	$\text{C}_{21}\text{H}_{11}\text{N}_2\text{O}_{11}\text{S}_2$	[1]
Molecular Weight	$\sim 531.5 \text{ g/mol}$	[1]

Applications in Research and Development

The exceptional brightness and photostability of AF488 make it highly suitable for a range of applications, including:

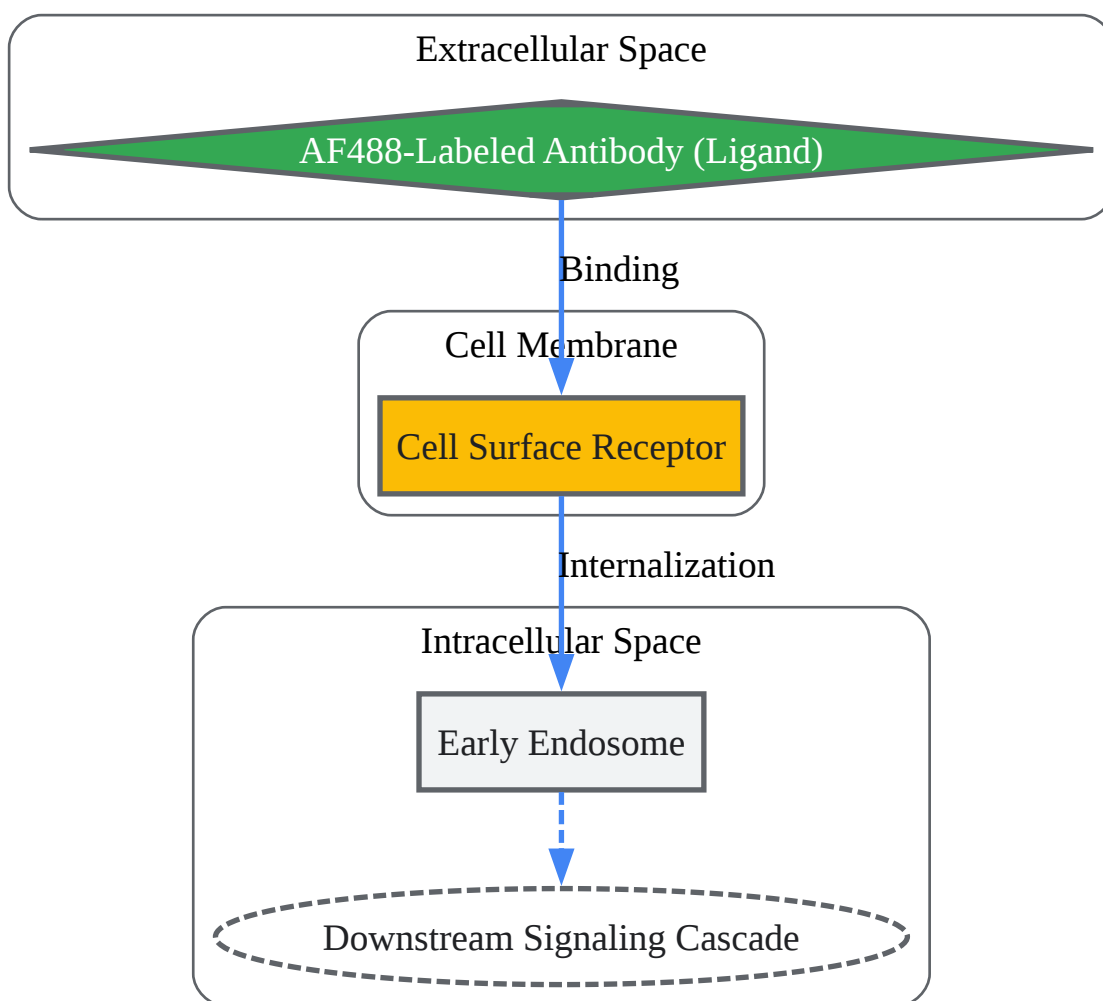
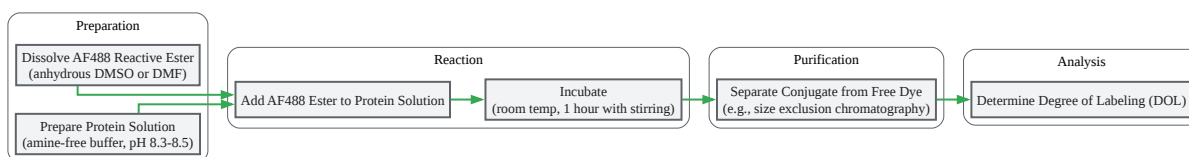
- **Microscopy and Cellular Imaging:** Its strong fluorescence and resistance to photobleaching allow for high-resolution imaging and extended time-lapse experiments.[6][7]
- **Flow Cytometry:** The dye's spectral properties are well-matched for excitation by the common 488 nm argon-ion laser line used in flow cytometers.[7]
- **Bioconjugation:** **AF488 carboxylic acid** is the precursor for creating reactive esters (e.g., NHS or TFP esters) used to label proteins, antibodies, and peptides.[6][8][9][10][11] This enables the tracking and quantification of these molecules in various assays.
- **Homogeneous Immunoassays:** Utilized in Fluorescence Resonance Energy Transfer (FRET) based assays for the detection of analytes like prostate-specific antigen.[12]

Experimental Protocols

General Workflow for Protein Labeling via AF488

Reactive Esters

This workflow outlines the fundamental steps for conjugating AF488 to a protein of interest using an amine-reactive ester derivative of **AF488 carboxylic acid**.



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